Application Notes and Protocols: Stereoselective Synthesis of (Z)-3-Octen-1-yne

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Compound of Interest

Compound Name:	*3-Octen-1-yne, (Z)-*
CAS No.:	*42091-89-4*
Cat. No.:	*B13830709*

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Abstract

This comprehensive guide details a robust and highly stereoselective synthetic route to (Z)-3-octen-1-yne, a valuable building block in organic synthesis. The protocol is designed for researchers, scientists, and professionals in drug development, providing not only a step-by-step methodology but also the underlying scientific principles that govern the experimental choices. The synthesis proceeds via a three-step sequence starting from commercially available reagents: (1) formation of 3-octyn-1-ol through a Grignard reaction, (2) stereoselective semi-hydrogenation to (Z)-3-octen-1-ol using a Lindlar catalyst, and (3) a two-part conversion of the alcohol to the terminal alkyne via Dess-Martin oxidation followed by a Corey-Fuchs reaction. This guide emphasizes experimental integrity, providing self-validating checkpoints to ensure the desired product is obtained with high purity and the correct stereochemistry.

Introduction to (Z)-3-Octen-1-yne and its Synthetic Importance

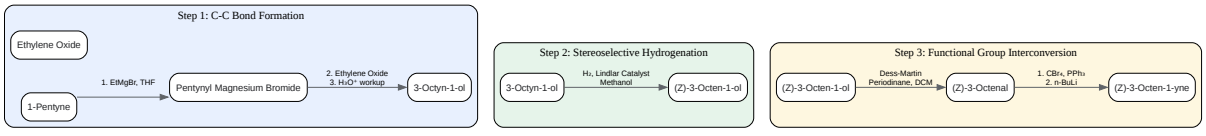
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The enyne moiety is a recurring structural motif in a variety of natural products and complex molecules with significant biological activity. The specific geometry of the double bond is often crucial for the molecule's function. (Z)-3-Octen-1-yne, with its defined cis-alkene and terminal alkyne functionalities, serves as a versatile intermediate for the construction of more complex molecular architectures through various coupling and functionalization reactions. The stereoselective synthesis of such compounds is therefore a critical challenge and a topic of ongoing interest in synthetic organic chemistry.

This application note presents a reliable and well-established pathway that ensures high Z-selectivity. The chosen strategy relies on the well-understood stereochemistry of Lindlar catalyst-mediated hydrogenation, which proceeds via syn-addition of hydrogen to the alkyne, leading exclusively to the cis-alkene.[1][2] Subsequent functional group manipulations are performed under mild conditions to preserve the integrity of the Z-alkene.

Overall Synthetic Strategy

The synthesis of (Z)-3-octen-1-yne is accomplished through the three-step sequence illustrated below. This strategy was chosen for its reliability, scalability, and the high degree of stereocontrol exerted in the key hydrogenation step.



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Figure 1: Overall synthetic workflow for (Z)-3-Octen-1-yne.

Experimental Protocols

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Part 1: Synthesis of 3-Octyn-1-ol

This procedure begins with the formation of a Grignard reagent from 1-pentyne, which then undergoes a nucleophilic attack on ethylene oxide to generate the desired alkynol after an acidic workup.

Materials

Reagent/Material	Molar Mass (g/mol)	Quantity	Moles	Notes
Magnesium turnings	24.31	2.67 g	0.11	
Ethyl bromide	108.97	8.7 mL	0.11	
1-Pentyne	68.12	6.81 g	0.10	
Anhydrous THF	-	150 mL	-	
Ethylene oxide	44.05	6.6 g	0.15	Condensed at -78 °C
Saturated NH_4Cl (aq)	-	50 mL	-	For workup
Diethyl ether	-	100 mL	-	For extraction
Anhydrous $MgSO_4$	-	-	-	For drying

Protocol

- Grignard Reagent Preparation:
  - To a flame-dried 500 mL three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a nitrogen inlet, add magnesium turnings (2.67 g, 0.11 mol).
  - Add 50 mL of anhydrous THF to the flask.

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- Add a solution of ethyl bromide (8.7 mL, 0.11 mol) in 50 mL of anhydrous THF to the dropping funnel.
- Add a small portion of the ethyl bromide solution to the magnesium turnings to initiate the reaction. The reaction can be initiated by gentle warming.[3]
- Once the reaction has started (indicated by bubbling and a cloudy appearance), add the remaining ethyl bromide solution dropwise to maintain a gentle reflux.
- After the addition is complete, stir the mixture at room temperature for 1 hour to ensure complete formation of the Grignard reagent.

- Reaction with 1-Pentyne:
  - Cool the Grignard solution to 0 °C in an ice bath.
  - Add a solution of 1-pentyne (6.81 g, 0.10 mol) in 50 mL of anhydrous THF dropwise to the Grignard reagent. Gas evolution (ethane) will be observed.
  - After the addition is complete, allow the mixture to warm to room temperature and stir for 1 hour.
- Reaction with Ethylene Oxide:
  - Cool the solution of pentynyl magnesium bromide to 0 °C.
  - In a separate flask, condense ethylene oxide (6.6 g, 0.15 mol) at -78 °C and dissolve it in 20 mL of cold, anhydrous THF.
  - Add the cold ethylene oxide solution to the Grignard reagent dropwise, maintaining the temperature below 10 °C.
  - After the addition, remove the ice bath and stir the mixture at room temperature for 3 hours.
- Workup and Purification:

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- Cool the reaction mixture to 0 °C and slowly quench by adding 50 mL of saturated aqueous ammonium chloride solution.
- Extract the aqueous layer with diethyl ether (2 x 50 mL).
- Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate.
- Filter and concentrate the solvent under reduced pressure.
- Purify the crude product by vacuum distillation to afford 3-octyn-1-ol as a colorless oil.

Part 2: Stereoselective Hydrogenation to (Z)-3-Octen-1-ol

This step employs a poisoned palladium catalyst (Lindlar's catalyst) to achieve the syn-hydrogenation of the alkyne, yielding the desired (Z)-alkene with high stereoselectivity.[1][4]

Materials

Reagent/Material	Molar Mass (g/mol)	Quantity	Moles	Notes
3-Octyn-1-ol	126.20	5.0 g	0.0396	From Part 1
Lindlar's Catalyst (5% Pd on $CaCO_3$, poisoned with lead)	-	250 mg	-	5 wt% of substrate
Anhydrous Methanol	-	100 mL	-	
Hydrogen Gas (H_2)	2.02	Balloon	Excess	
Celite®	-	-	-	For filtration

Protocol

- Reaction Setup:
  - To a 250 mL round-bottom flask, add 3-octyn-1-ol (5.0 g, 0.0396 mol) and dissolve it in anhydrous methanol (100 mL).
  - Carefully add Lindlar's catalyst (250 mg) to the solution.
  - Equip the flask with a magnetic stir bar and a septum.
- Hydrogenation:
  - Purge the flask with nitrogen gas.
  - Evacuate the flask and backfill with hydrogen gas from a balloon. Repeat this cycle three times.
  - Stir the reaction mixture vigorously at room temperature under a positive pressure of hydrogen (from the balloon).
- Reaction Monitoring and Workup:
  - Monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography (GC) to observe the disappearance of the starting material and the formation of the product. Over-reduction to the alkane can occur if the reaction is left for too long.[2]
  - Once the starting material is consumed (typically 2-4 hours), carefully vent the excess hydrogen and purge the flask with nitrogen.
  - Filter the reaction mixture through a pad of Celite® to remove the catalyst, washing the pad with a small amount of methanol.
  - Concentrate the filtrate under reduced pressure to yield (Z)-3-octen-1-ol as a colorless oil. The product is often of sufficient purity for the next step.

Part 3: Conversion of (Z)-3-Octen-1-ol to (Z)-3-Octen-1-yne

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This final stage involves a two-step sequence: a mild oxidation of the alcohol to the corresponding aldehyde, followed by a one-carbon homologation to the terminal alkyne.

Step 3a: Dess-Martin Oxidation to (Z)-3-Octenal

The Dess-Martin periodinane (DMP) is a mild and highly selective reagent for the oxidation of primary alcohols to aldehydes, which is crucial to avoid over-oxidation or isomerization of the double bond.[5][6]

Materials

Reagent/Material	Molar Mass (g/mol)	Quantity	Moles	Notes
(Z)-3-Octen-1-ol	128.21	4.0 g	0.0312	From Part 2
Dess-Martin Periodinane (DMP)	424.14	15.9 g	0.0374	1.2 equivalents
Dichloromethane (DCM)	-	150 mL	-	Anhydrous
Saturated $NaHCO_3$ (aq)	-	100 mL	-	For workup
Sodium thiosulfate ($Na_2S_2O_3$)	-	-	-	For workup

Protocol

- Oxidation:
  - To a 500 mL round-bottom flask, add (Z)-3-octen-1-ol (4.0 g, 0.0312 mol) and anhydrous dichloromethane (150 mL).
  - Cool the solution to 0 °C in an ice bath.

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- Add Dess-Martin periodinane (15.9 g, 0.0374 mol) portion-wise to the stirred solution.
- Allow the reaction mixture to warm to room temperature and stir for 2-3 hours.

- Workup and Purification:
  - Monitor the reaction by TLC. Upon completion, pour the reaction mixture into a separatory funnel containing 100 mL of a saturated aqueous solution of sodium bicarbonate and 100 mL of a 10% aqueous solution of sodium thiosulfate.
  - Stir vigorously until the layers are clear.
  - Separate the organic layer, and extract the aqueous layer with DCM (2 x 50 mL).
  - Combine the organic layers, wash with brine, dry over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
  - The crude (Z)-3-octenal is a volatile compound and should be handled with care. It is often used in the next step without further purification.

Step 3b: Corey-Fuchs Reaction to (Z)-3-Octen-1-yne

The Corey-Fuchs reaction is a reliable method for the conversion of aldehydes to terminal alkynes.[1]

Materials

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Reagent/Material	Molar Mass (g/mol)	Quantity	Moles	Notes
Carbon tetrabromide (CBr_4)	331.63	20.7 g	0.0624	2.0 equivalents
Triphenylphosphine (PPh_3)	262.29	32.7 g	0.1248	4.0 equivalents
(Z)-3-Octenal	126.19	~3.9 g	0.0312	Crude from Step 3a
Anhydrous Dichloromethane (DCM)	-	200 mL	-	
n-Butyllithium (n-BuLi)	-	27.4 mL	0.0686	2.5 M in hexanes, 2.2 eq.
Anhydrous THF	-	100 mL	-	

Protocol

- Formation of the Dibromoalkene:
  - To a 500 mL round-bottom flask under a nitrogen atmosphere, add triphenylphosphine (32.7 g, 0.1248 mol) and anhydrous DCM (200 mL).
  - Cool the solution to 0 °C and add carbon tetrabromide (20.7 g, 0.0624 mol) portion-wise. The solution will turn dark red.
  - Stir at 0 °C for 30 minutes.
  - Add a solution of crude (Z)-3-octenal (~3.9 g, 0.0312 mol) in 20 mL of anhydrous DCM dropwise to the reaction mixture.
  - Stir at 0 °C for 1-2 hours.
- Formation of the Alkyne and Workup:

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- In a separate flame-dried 500 mL flask under nitrogen, add 100 mL of anhydrous THF and cool to -78 °C.
- Transfer the reaction mixture from the previous step via cannula into the cold THF.
- Slowly add n-butyllithium (27.4 mL of a 2.5 M solution in hexanes, 0.0686 mol) dropwise to the reaction mixture at -78 °C.
- After the addition, stir at -78 °C for 1 hour, then allow the reaction to warm to room temperature and stir for an additional hour.
- Quench the reaction by the slow addition of water.
- Extract the mixture with pentane (3 x 50 mL).
- Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate.

- Purification:
  - Carefully concentrate the organic solution under reduced pressure (the product is volatile).
  - Purify the crude product by flash column chromatography on silica gel using pentane as the eluent to yield (Z)-3-octen-1-yne as a colorless, volatile liquid.

Trustworthiness and Self-Validation

The reliability of this synthetic protocol is ensured by several key checkpoints:

- Reaction Monitoring: Each step should be carefully monitored by an appropriate technique (TLC or GC). For the Lindlar hydrogenation, it is crucial to stop the reaction as soon as the starting alkyne is consumed to prevent over-reduction to the corresponding alkane. A co-spot of the starting material and product on a TLC plate is recommended for accurate assessment.
- Spectroscopic Characterization: The identity and purity of the intermediates and the final product must be confirmed by spectroscopic methods.

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- (Z)-3-Octen-1-ol: The success of the hydrogenation is confirmed by the disappearance of the alkyne C-H stretch (if present) and the appearance of a characteristic C=C stretch for a cis-alkene around 1650 cm^{-1} in the IR spectrum. ^1H NMR will show vinylic protons with a coupling constant (J) of approximately 10-12 Hz, characteristic of a cis-alkene.

- (Z)-3-Octenal: The appearance of a strong carbonyl stretch around 1720 cm^{-1} in the IR spectrum and an aldehyde proton signal around 9.5-10 ppm in the ^1H NMR spectrum confirms the successful oxidation.

- (Z)-3-Octen-1-yne: The final product should be characterized by:

  - ^1H NMR: A signal for the terminal alkyne proton around 2.0-2.5 ppm and vinylic protons with a J-coupling constant of ~11 Hz.

  - ^{13}C NMR: Signals for the sp-hybridized carbons of the alkyne (around 70-90 ppm) and sp^2-hybridized carbons of the alkene (around 110-140 ppm).

  - IR Spectroscopy: A sharp C-H stretch for the terminal alkyne around 3300 cm^{-1} and a C≡C stretch around 2100 cm^{-1}.[7] The C=C stretch of the cis-alkene may also be visible around 1650 cm^{-1}.[8]

  - Mass Spectrometry: The molecular ion peak corresponding to the molecular weight of (Z)-3-octen-1-yne (108.18 g/mol) should be observed.[9]

Conclusion

The synthetic route detailed in this application note provides a reliable and highly stereoselective method for the preparation of (Z)-3-octen-1-yne. By leveraging the well-established Z-selectivity of the Lindlar hydrogenation and employing mild subsequent transformations, this protocol ensures the integrity of the desired stereoisomer. The inclusion of clear procedural steps, quantitative data, and validation checkpoints makes this guide a valuable resource for researchers requiring access to this important synthetic building block.

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